

# A Comprehensive Technical Guide to 2-Ethoxy-3-methoxybenzamide

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## Compound of Interest

Compound Name: 2-Ethoxy-3-methoxybenzamide

Cat. No.: B15229805

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## Introduction

**2-Ethoxy-3-methoxybenzamide** is a substituted aromatic amide. While specific research on this compound is limited, its structural motifs—a benzamide core with ethoxy and methoxy substitutions—are present in a variety of biologically active molecules. This guide provides a technical overview of its chemical properties, a plausible synthetic route, and its potential biological significance based on the activities of structurally related compounds. The information herein is intended to serve as a foundational resource for researchers interested in exploring the potential of this and similar molecules in drug discovery and development.

IUPAC Name: **2-Ethoxy-3-methoxybenzamide**

## Physicochemical Properties

Precise experimental data for **2-ethoxy-3-methoxybenzamide** is not extensively available in public literature. The following table summarizes estimated and known properties of the parent compound, benzamide, and related substituted benzamides to provide a comparative reference.

Property	Benzamide	2-Methoxybenzamide	3-Methoxybenzamide	2-Ethoxy-3-methoxybenzamide (Predicted)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub> [1][2]	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub> [3]	C <sub>10</sub> H <sub>13</sub> NO <sub>3</sub>
Molar Mass	121.14 g/mol [4]	151.16 g/mol [1][2]	151.16 g/mol [3]	195.21 g/mol
Appearance	White solid[4]	White or pale-colored powder[5]	-	Likely a white to off-white solid
Melting Point	127-130 °C[4]	-	-	Predicted to be in a similar range
Boiling Point	288 °C[4]	-	-	> 290 °C
Solubility	Slightly soluble in water; soluble in many organic solvents.[4]	Soluble in water and other organic solvents.[5]	-	Predicted to have low aqueous solubility, but soluble in organic solvents like ethanol, DMSO, and DMF.
pKa (Acidity)	~13 (in H <sub>2</sub> O)[4]	-	-	Similar to other benzamides

## Synthesis Protocol

The synthesis of **2-ethoxy-3-methoxybenzamide** can be envisioned as a two-step process starting from a commercially available precursor, 2-hydroxy-3-methoxybenzoic acid. The following is a detailed, hypothetical experimental protocol.

Step 1: Ethoxylation of 2-hydroxy-3-methoxybenzoic acid to form 2-ethoxy-3-methoxybenzoic acid.

- Materials: 2-hydroxy-3-methoxybenzoic acid, diethyl sulfate, potassium carbonate ( $K_2CO_3$ ), acetone, hydrochloric acid (HCl), ethyl acetate, brine.
- Procedure:
  - To a solution of 2-hydroxy-3-methoxybenzoic acid (1 equivalent) in acetone, add anhydrous potassium carbonate (3 equivalents).
  - Stir the mixture at room temperature for 30 minutes.
  - Add diethyl sulfate (1.5 equivalents) dropwise to the reaction mixture.
  - Reflux the reaction mixture for 12-18 hours, monitoring the progress by thin-layer chromatography (TLC).
  - After completion, filter the reaction mixture to remove potassium carbonate.
  - Evaporate the solvent under reduced pressure.
  - Dissolve the residue in ethyl acetate and wash with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate and concentrate to yield crude 2-ethoxy-3-methoxybenzoic acid.
  - Purify the crude product by recrystallization or column chromatography.

Step 2: Amidation of 2-ethoxy-3-methoxybenzoic acid to form **2-ethoxy-3-methoxybenzamide**.

- Materials: 2-ethoxy-3-methoxybenzoic acid, thionyl chloride ( $SOCl_2$ ), dichloromethane (DCM), aqueous ammonia ( $NH_4OH$ ), sodium bicarbonate ( $NaHCO_3$ ).
- Procedure:
  - Dissolve 2-ethoxy-3-methoxybenzoic acid (1 equivalent) in dry dichloromethane.

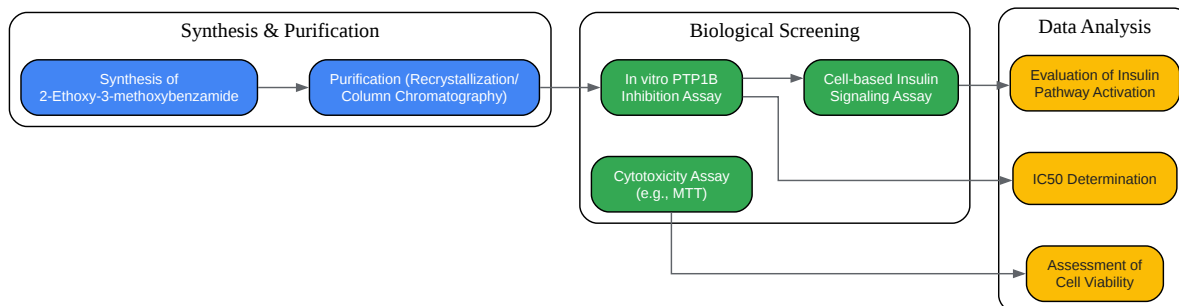
- Add thionyl chloride (1.2 equivalents) dropwise at 0 °C.
- Stir the reaction mixture at room temperature for 2-4 hours until the evolution of gas ceases.
- Remove the solvent and excess thionyl chloride under reduced pressure to obtain the crude acid chloride.
- Dissolve the crude acid chloride in dry dichloromethane and add it dropwise to a stirred solution of concentrated aqueous ammonia (excess) at 0 °C.
- Stir the reaction mixture for 1-2 hours at room temperature.
- Separate the organic layer and wash it with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to yield crude **2-ethoxy-3-methoxybenzamide**.
- Purify the product by recrystallization from a suitable solvent system (e.g., ethanol/water).

## Potential Biological Activity and Signaling Pathway

Benzamide derivatives are known to exhibit a wide range of pharmacological activities, including anti-inflammatory, analgesic, and antimicrobial effects.[5] Furthermore, compounds with similar substitution patterns have shown specific biological activities. For instance, 2-ethoxy-4-(methoxymethyl)benzamide derivatives have been identified as potent and selective inhibitors of Protein Tyrosine Phosphatase 1B (PTP1B), a key negative regulator of insulin signaling, making them potential therapeutic agents for type 2 diabetes.[6]

Based on this precedent, it is plausible that **2-ethoxy-3-methoxybenzamide** could also interact with key signaling pathways. A hypothetical mechanism of action could involve the inhibition of a phosphatase like PTP1B, leading to the enhancement of insulin signaling.

## Hypothetical Experimental Workflow for Biological Screening

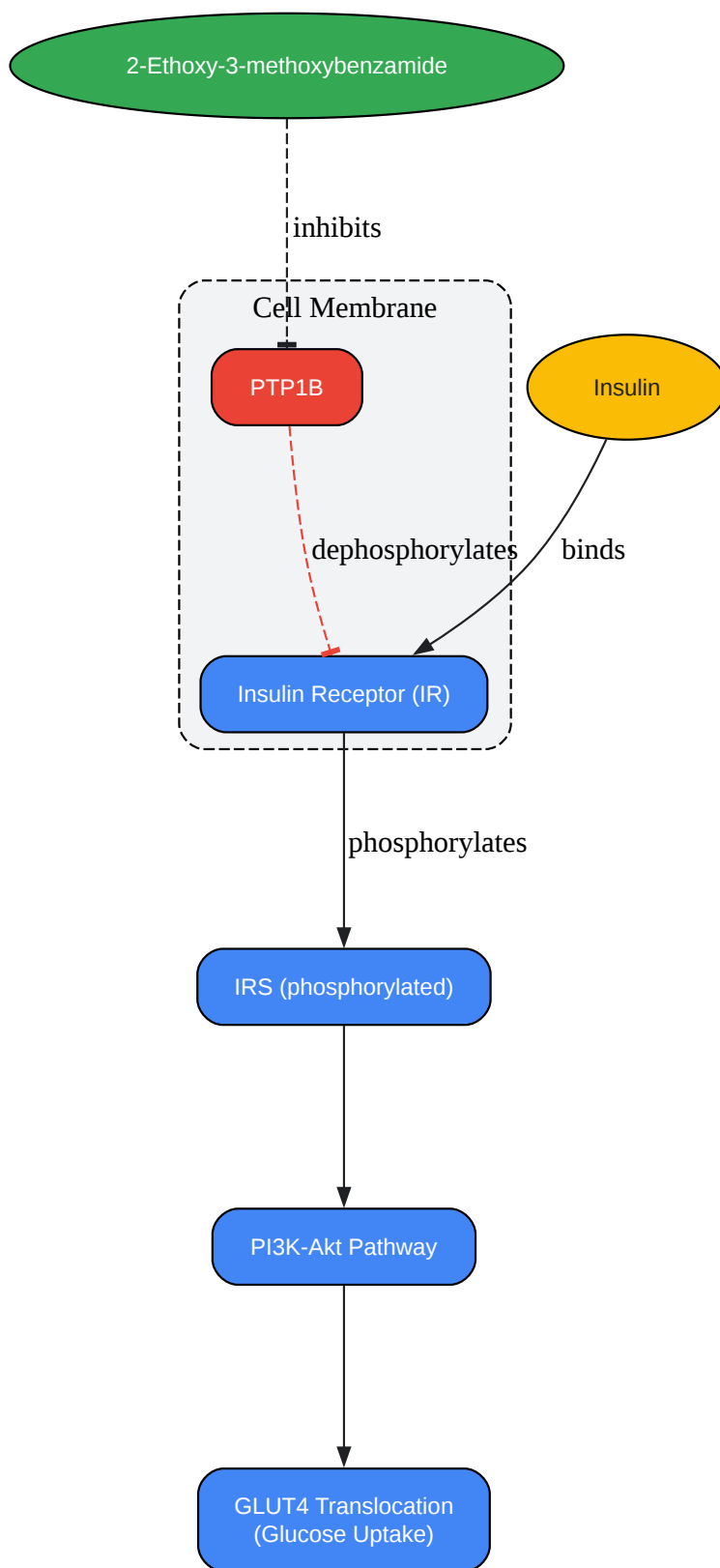


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Caption: A potential experimental workflow for the synthesis and biological evaluation of **2-ethoxy-3-methoxybenzamide**.

## Hypothesized Signaling Pathway: Enhancement of Insulin Signaling via PTP1B Inhibition

The following diagram illustrates the hypothesized mechanism where **2-ethoxy-3-methoxybenzamide** inhibits PTP1B, leading to the potentiation of the insulin signaling cascade.



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Caption: Hypothesized signaling pathway of **2-ethoxy-3-methoxybenzamide** as a PTP1B inhibitor.

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